

# An In-depth Technical Guide to 3-(dimethylphosphoryl)pyridin-2-amine

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## Compound of Interest

Compound Name: 3-(dimethylphosphoryl)pyridin-2-amine

CAS No.: 2229830-69-5

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A Comprehensive Analysis for Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-(dimethylphosphoryl)pyridin-2-amine**, a novel heterocyclic compound with significant potential in medicinal chemistry and materials science. While a dedicated PubChem entry for this specific molecule is not yet available, this document synthesizes information from related compounds and established chemical principles to offer a detailed analysis of its structure, properties, and potential applications. By examining the constituent pyridin-2-amine scaffold and the dimethylphosphoryl functional group, this guide offers valuable insights for researchers interested in the synthesis, characterization, and utilization of this promising molecule.

## Introduction: The Strategic Combination of a Privileged Scaffold and a Unique Functional Group

The molecular architecture of **3-(dimethylphosphoryl)pyridin-2-amine** brings together two key chemical entities: the pyridin-2-amine scaffold and a dimethylphosphoryl group. The pyridin-2-amine core is a well-established "privileged scaffold" in drug discovery, forming the foundation of numerous therapeutic agents due to its ability to engage in a variety of biological interactions.<sup>[1][2][3]</sup> Its derivatives have demonstrated a wide range of pharmacological activities, including antibacterial, anticancer, and anti-inflammatory properties.<sup>[4][5]</sup>

The introduction of a dimethylphosphoryl group at the 3-position of this scaffold is a strategic modification that can significantly influence the molecule's physicochemical and biological properties. The phosphoryl group can act as a bioisostere for other functional groups, potentially enhancing target affinity, improving pharmacokinetic profiles, and overcoming drug resistance.<sup>[6][7][8]</sup> This guide will delve into the projected properties and potential of this unique molecular design.

## Molecular Structure and In Silico Analysis

The structure of **3-(dimethylphosphoryl)pyridin-2-amine** is characterized by a pyridine ring with an amino group at the 2-position and a dimethylphosphoryl group at the 3-position.

Figure 1: 2D structure of **3-(dimethylphosphoryl)pyridin-2-amine**.

## Predicted Physicochemical Properties

While experimental data is not available, computational methods can provide valuable predictions of key molecular properties.<sup>[9][10][11]</sup> These in silico predictions are crucial for guiding synthetic efforts and anticipating the compound's behavior in various environments.

| Property                       | Predicted Value                                  | Method |
|--------------------------------|--------------------------------------------------|--------|
| Molecular Formula              | C <sub>7</sub> H <sub>11</sub> N <sub>2</sub> OP | -      |
| Molecular Weight               | 170.15 g/mol                                     | -      |
| XLogP3                         | 0.8                                              | XLogP3 |
| Hydrogen Bond Donor Count      | 1                                                | Cactvs |
| Hydrogen Bond Acceptor Count   | 3                                                | Cactvs |
| Rotatable Bond Count           | 2                                                | Cactvs |
| Topological Polar Surface Area | 58.6 Å <sup>2</sup>                              | Cactvs |

Note: These values are predictions and should be confirmed by experimental analysis.

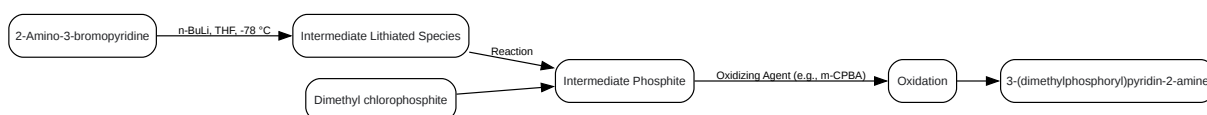
The predicted properties suggest that **3-(dimethylphosphoryl)pyridin-2-amine** is a relatively polar molecule with the potential for good aqueous solubility, a desirable characteristic for many pharmaceutical applications.

## Synthesis and Characterization

A plausible synthetic route to **3-(dimethylphosphoryl)pyridin-2-amine** can be designed based on established methods for the functionalization of pyridine rings and the introduction of phosphoryl groups.

## Proposed Synthetic Workflow

A potential synthetic strategy could involve a multi-step process starting from a readily available substituted pyridine.



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Figure 2: Proposed synthetic workflow for **3-(dimethylphosphoryl)pyridin-2-amine**.

#### Experimental Protocol:

- **Lithiation:** Dissolve 2-amino-3-bromopyridine in anhydrous tetrahydrofuran (THF) and cool the solution to -78 °C under an inert atmosphere (e.g., nitrogen or argon). Add n-butyllithium (n-BuLi) dropwise to generate the lithiated intermediate. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Phosphonylation:** To the solution of the lithiated species, add dimethyl chlorophosphite at -78 °C. Allow the reaction to warm to room temperature slowly.
- **Oxidation:** After the formation of the intermediate phosphite, an oxidizing agent such as meta-chloroperoxybenzoic acid (m-CPBA) is added to oxidize the phosphorus(III) center to the more stable phosphorus(V) state, yielding the final product.
- **Purification:** The crude product can be purified using column chromatography on silica gel.

Note: This is a proposed protocol and would require optimization of reaction conditions, such as temperature, reaction time, and stoichiometry.

## Predicted Spectroscopic Data

The structural elucidation of the synthesized compound would rely on a combination of spectroscopic techniques. Based on the known spectral data of the pyridin-2-amine scaffold and the dimethylphosphoryl group, the following characteristic signals can be predicted:

#### <sup>1</sup>H NMR:

- Aromatic protons on the pyridine ring are expected to appear in the region of  $\delta$  6.5-8.5 ppm. [\[12\]](#) The coupling patterns will be indicative of the substitution pattern.
- The protons of the amino group (NH<sub>2</sub>) will likely appear as a broad singlet, the chemical shift of which can be concentration and solvent-dependent. [\[13\]](#)

- The methyl protons of the dimethylphosphoryl group are expected to appear as a doublet due to coupling with the phosphorus atom, likely in the range of  $\delta$  1.5-2.0 ppm.

#### <sup>13</sup>C NMR:

- The carbon atoms of the pyridine ring will resonate in the aromatic region ( $\delta$  100-160 ppm).  
[\[14\]](#)
- The methyl carbons of the dimethylphosphoryl group will appear at a higher field.

#### <sup>31</sup>P NMR:

- A single resonance is expected for the phosphorus atom, with a chemical shift characteristic of a phosphonate ester attached to an aromatic ring.

#### IR Spectroscopy:

- Characteristic N-H stretching vibrations for the amino group are expected in the range of 3300-3500 cm<sup>-1</sup>.
- A strong P=O stretching vibration should be observable around 1250 cm<sup>-1</sup>.[\[15\]](#)[\[16\]](#)
- C=C and C=N stretching vibrations from the pyridine ring will appear in the 1400-1600 cm<sup>-1</sup> region.[\[13\]](#)

#### Mass Spectrometry:

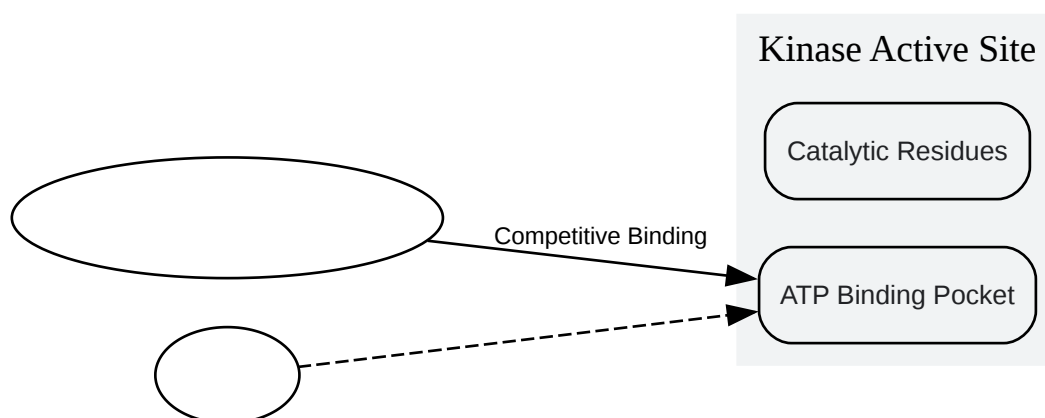
- The molecular ion peak (M<sup>+</sup>) corresponding to the molecular weight of the compound (170.15 g/mol ) should be observed.

## Potential Applications in Drug Discovery and Materials Science

The unique combination of the pyridin-2-amine scaffold and the dimethylphosphoryl group suggests several promising avenues for application.

## Kinase Inhibition

The phosphoryl group plays a critical role in cellular signaling, particularly in the regulation of kinase activity through phosphorylation.[17][18][19] The dimethylphosphoryl group in **3-(dimethylphosphoryl)pyridin-2-amine** could act as a phosphate mimic, potentially enabling it to interact with the ATP-binding site of kinases. Many kinase inhibitors are based on heterocyclic scaffolds, and the pyridin-2-amine core provides a versatile platform for designing potent and selective inhibitors.[4]



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Figure 3: Proposed mechanism of competitive kinase inhibition.

## Bioisosteric Replacement and Lead Optimization

In drug development, the dimethylphosphoryl group can serve as a bioisostere for other functional groups like carboxylic acids or tetrazoles.[20][21] This substitution can lead to improved pharmacokinetic properties such as increased metabolic stability, enhanced cell permeability, and better oral bioavailability.[8] Researchers can leverage this bioisosteric relationship to optimize lead compounds and develop novel drug candidates with improved therapeutic profiles.

## Coordination Chemistry and Materials Science

The nitrogen atoms of the pyridine ring and the amino group, along with the oxygen atom of the phosphoryl group, can act as coordination sites for metal ions. This property opens up possibilities for the use of **3-(dimethylphosphoryl)pyridin-2-amine** as a ligand in the synthesis of novel metal-organic frameworks (MOFs) and coordination polymers with interesting catalytic, magnetic, or optical properties.

## Conclusion and Future Directions

While **3-(dimethylphosphoryl)pyridin-2-amine** remains a molecule to be fully synthesized and characterized, this in-depth technical guide, based on the analysis of its constituent parts, highlights its significant potential. The strategic combination of the pharmacologically privileged pyridin-2-amine scaffold with the versatile dimethylphosphoryl group presents exciting opportunities for innovation in drug discovery and materials science.

Future research should focus on:

- **Synthesis and full characterization:** The development of an efficient and scalable synthetic route is the first critical step. Full spectroscopic and crystallographic characterization will be essential to confirm the predicted properties.
- **Biological screening:** The compound should be screened against a panel of kinases and other relevant biological targets to explore its therapeutic potential.
- **Structure-activity relationship (SAR) studies:** Synthesis and evaluation of a library of analogues with modifications to both the pyridine ring and the phosphoryl group will be crucial for understanding the SAR and for lead optimization.
- **Exploration in materials science:** The coordination chemistry of this molecule with various metal ions should be investigated to unlock its potential in the development of new functional materials.

This comprehensive guide serves as a foundational resource to stimulate and guide further research into the promising and largely unexplored chemical space of **3-(dimethylphosphoryl)pyridin-2-amine**.

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